

Solubility of 4-Nitrocinnamyl Alcohol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitrocinnamyl alcohol

Cat. No.: B014992

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Nitrocinnamyl alcohol** in organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide focuses on providing established experimental protocols for determining solubility, alongside qualitative information and comparative data for structurally similar compounds.

Introduction to 4-Nitrocinnamyl Alcohol

4-Nitrocinnamyl alcohol is a nitroaromatic compound with potential applications in organic synthesis and as an intermediate in the development of pharmaceutical agents. Its physicochemical properties, particularly its solubility in various organic solvents, are critical for its effective use in reaction chemistry, purification, formulation, and analytical method development. Understanding its solubility profile allows for the selection of appropriate solvent systems to ensure optimal performance in these applications.

Quantitative Solubility Data

Specific quantitative solubility data for **4-Nitrocinnamyl alcohol** in a wide range of organic solvents is not extensively reported in peer-reviewed literature. However, qualitative assessments indicate its solubility in several common organic solvents.

Table 1: Qualitative Solubility of **4-Nitrocinnamyl Alcohol**

Solvent	Solubility
Chloroform	Soluble
Dichloromethane	Soluble
Ethyl Acetate	Soluble

Source: ChemicalBook. Note: "Soluble" is a qualitative term and does not provide information on the extent of solubility.

For reference and comparative purposes, the following table presents quantitative solubility data for the structurally related compound, trans-cinnamyl alcohol. It is crucial to note that this data is for a different, albeit structurally similar, compound and should be used with caution as a preliminary estimate for the solubility of **4-Nitrocinnamyl alcohol**.

Table 2: Solubility of trans-Cinnamyl Alcohol in Various Organic Solvents at Different Temperatures

Solvent	Temperature (K)	Molar Fraction (x10 ³)
Methanol	278.15	321.45
	283.15	398.76
	288.15	486.23
	293.15	589.67
	298.15	710.21
Ethanol	278.15	256.78
	283.15	318.98
	288.15	392.11
	293.15	478.98
	298.15	582.34
Acetone	278.15	456.78
	283.15	534.21
	288.15	621.45
	293.15	718.98
	298.15	825.67
Ethyl Acetate	278.15	289.45
	283.15	356.78
	288.15	435.67
	293.15	528.98
	298.15	634.56

Source: Adapted from studies on the solid-liquid phase equilibrium of trans-cinnamyl alcohol.

Experimental Protocols for Solubility Determination

To obtain precise and reliable quantitative solubility data for **4-Nitrocinnamyl alcohol**, established experimental methodologies can be employed. The following sections detail the protocols for the most common and accepted methods.

Shake-Flask Method for Equilibrium Solubility

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a solid compound in a solvent.

Methodology:

- **Preparation:** Add an excess amount of solid **4-Nitrocinnamyl alcohol** to a known volume of the selected organic solvent in a sealed, airtight flask or vial. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
- **Equilibration:** Agitate the flask at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that the solution reaches equilibrium. A thermostatically controlled shaker or incubator is recommended.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. Separate the saturated supernatant from the solid residue. This can be achieved by centrifugation followed by careful decantation, or by filtration through a suitable membrane filter that does not interact with the solvent or solute.
- **Analysis:** Determine the concentration of **4-Nitrocinnamyl alcohol** in the clear, saturated solution using a suitable analytical technique.

Analytical Techniques for Concentration Measurement

Gravimetric analysis is a straightforward and accurate method for quantifying the amount of a non-volatile solute in a saturated solution.

Methodology:

- **Sample Collection:** Accurately weigh a specific volume of the filtered saturated solution into a pre-weighed, dry container (e.g., an evaporating dish).

- **Solvent Evaporation:** Carefully evaporate the solvent from the solution. This can be done on a hot plate in a fume hood or in a vacuum oven at a temperature below the boiling point of the solvent and the decomposition temperature of **4-Nitrocinnamyl alcohol**.
- **Drying to Constant Weight:** Place the container with the solid residue in an oven (e.g., at 60-80°C) until a constant weight is achieved. This is confirmed by repeated cycles of cooling in a desiccator and weighing until the mass no longer changes.
- **Calculation:** The solubility is calculated from the mass of the solid residue and the initial volume of the saturated solution.

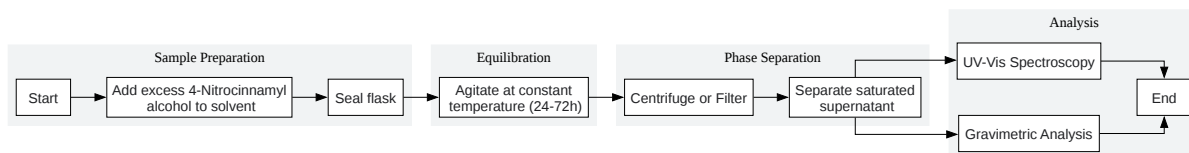
For compounds with a chromophore, such as **4-Nitrocinnamyl alcohol**, UV-Vis spectrophotometry provides a sensitive and rapid method for concentration determination.

Methodology:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **4-Nitrocinnamyl alcohol** with known concentrations in the solvent of interest.
- **Generation of a Calibration Curve:** Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}). Plot a graph of absorbance versus concentration to generate a calibration curve. The relationship should be linear and follow the Beer-Lambert law.
- **Sample Analysis:** Dilute a known volume of the filtered saturated solution with the same solvent to bring the absorbance within the linear range of the calibration curve.
- **Concentration Determination:** Measure the absorbance of the diluted sample at λ_{max} and determine its concentration from the calibration curve.
- **Calculation:** Calculate the original concentration of the saturated solution by accounting for the dilution factor.

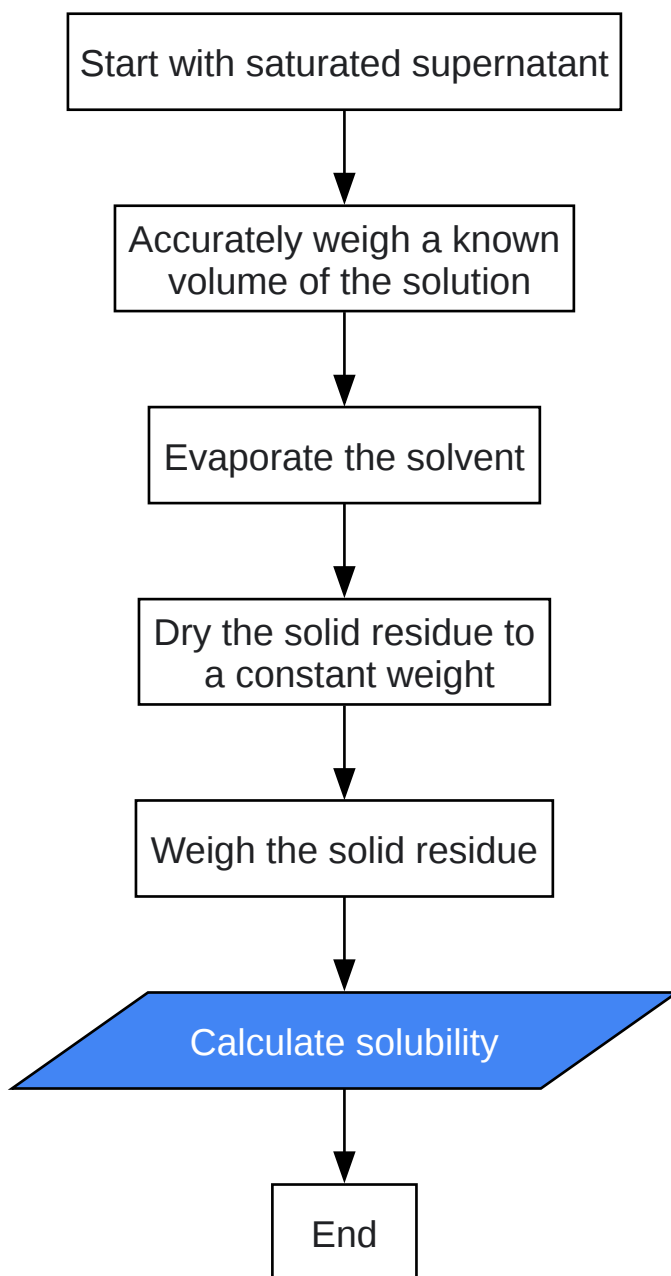
Visualizing Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key experimental workflows for determining the solubility of **4-Nitrocinnamyl alcohol**.



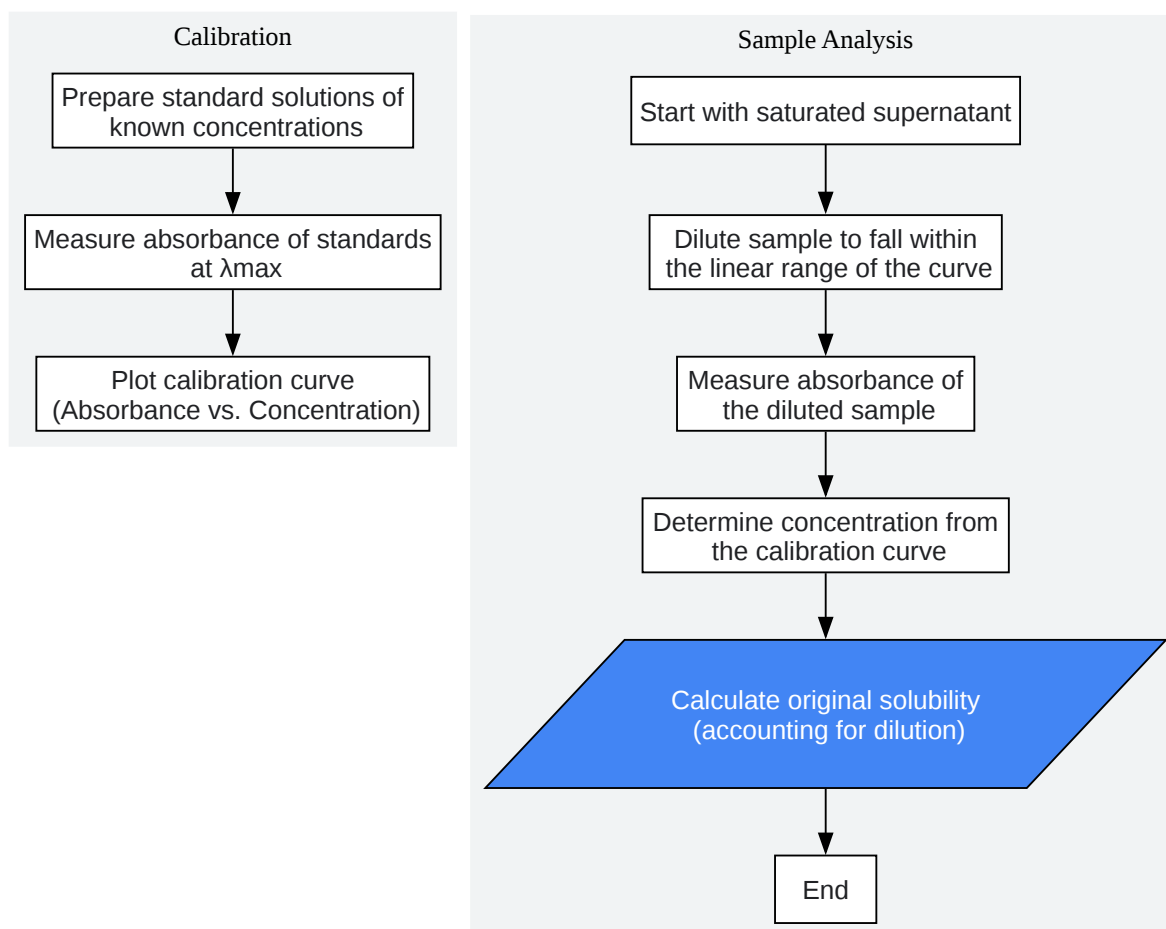
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Figure 1: General workflow for the shake-flask method of solubility determination.



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Figure 2: Detailed workflow for gravimetric analysis of solubility.



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